

Commercial availability and suppliers of 5-Ethynyl-2-methoxypyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Ethynyl-2-methoxypyridine**

Cat. No.: **B1321258**

[Get Quote](#)

5-Ethynyl-2-methoxypyridine: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, **5-Ethynyl-2-methoxypyridine** is a valuable heterocyclic building block with emerging applications in medicinal chemistry and neuroscience. This technical guide provides an in-depth overview of its commercial availability, synthesis, and potential biological significance.

Commercial Availability and Suppliers

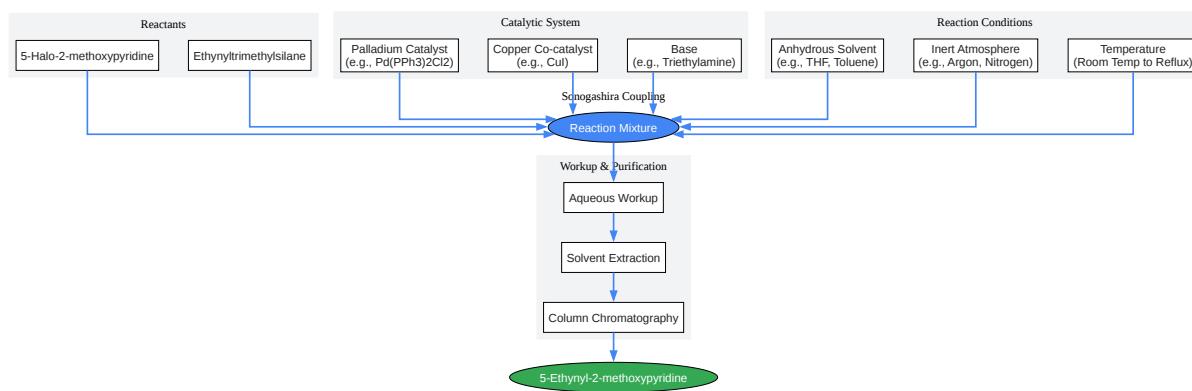
5-Ethynyl-2-methoxypyridine (CAS No. 663955-59-7) is commercially available from a range of chemical suppliers. Purity levels and pricing vary, and it is crucial for researchers to select a supplier that meets the specific requirements of their experimental work. Below is a summary of some commercially available options. A related isomer, 2-Ethynyl-5-methoxypyridine, is also available from suppliers such as Sigma-Aldrich.

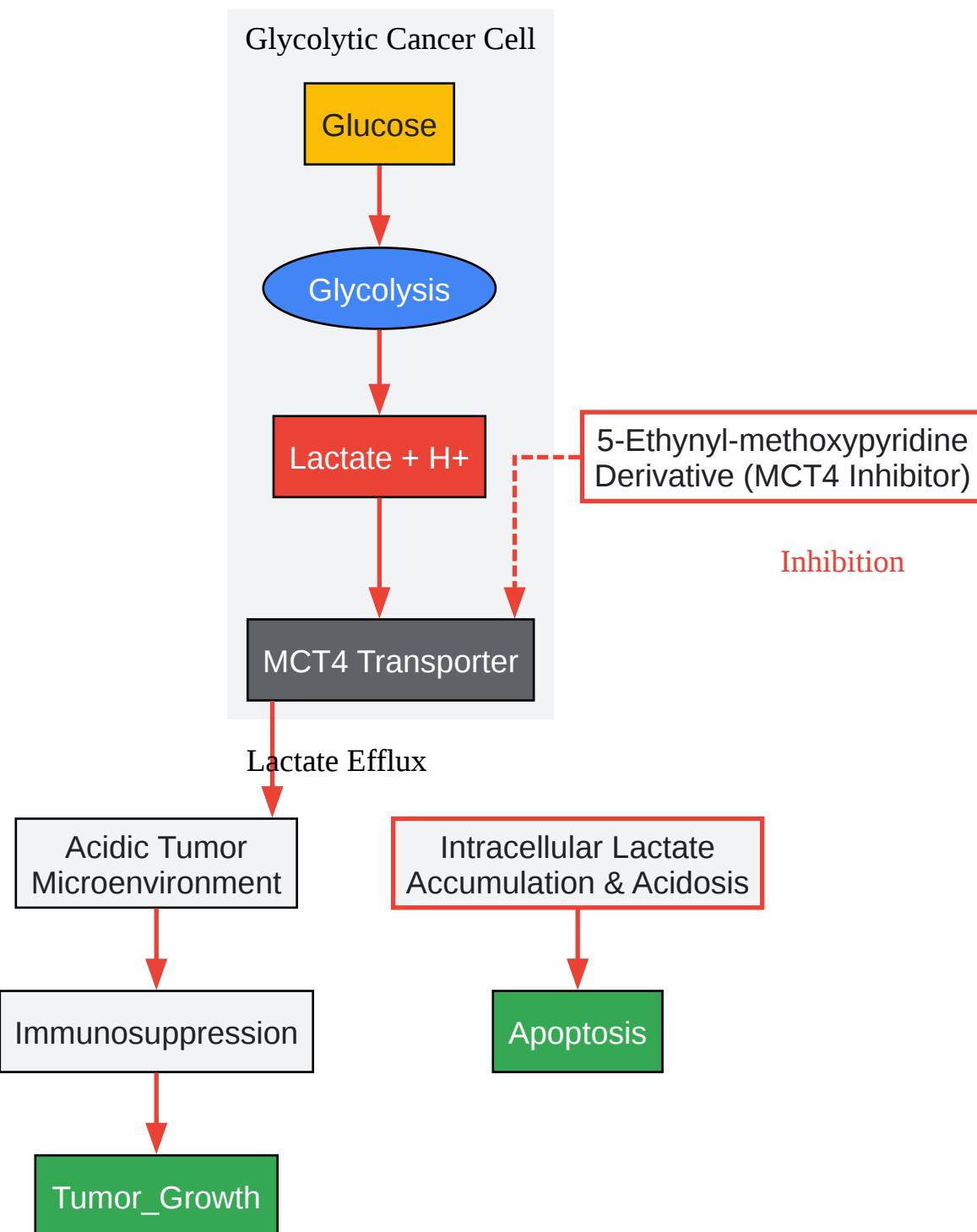
Supplier	Purity	Quantity	Price (USD)
INDOFINE Chemical Company	97%	250 mg	\$133.00
1 g	\$395.00		
Astatech	95%	0.25 g	\$117.00
Synblock	≥98%	-	Request Quote
Parchem	-	-	Request Quote
CP Lab Safety	95%	5 g	-

Synthesis of 5-Ethynyl-2-methoxypyridine

The primary synthetic route to **5-Ethynyl-2-methoxypyridine** is the Sonogashira coupling reaction.^[1] This palladium-catalyzed cross-coupling reaction is a versatile and widely used method for the formation of carbon-carbon bonds between a terminal alkyne and an aryl or vinyl halide.^[2]

A general experimental workflow for the synthesis of **5-Ethynyl-2-methoxypyridine** via a Sonogashira coupling is outlined below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 5-Ethynyl-2-methoxypyrimidine (EVT-1693125) | 1059705-07-5 [evitachem.com]
- 2. Sonogashira coupling - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Commercial availability and suppliers of 5-Ethynyl-2-methoxypyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1321258#commercial-availability-and-suppliers-of-5-ethynyl-2-methoxypyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com